Safeguarding Your Research: Essential Personal Protective Equipment and Handling Protocols for JC124

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*JC124*
Cat. No.:	*B15610524*

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This document provides critical safety and logistical guidance for the handling and disposal of **JC124**, a selective NLRP3 inflammasome inhibitor. Adherence to these protocols is essential to ensure a safe laboratory environment and maintain the integrity of your research. **JC124** is intended for research use only and is not for human or veterinary use.[1][2][3]

Understanding JC124: A Profile

JC124 is a potent, selective inhibitor of the NLRP3 inflammasome, recognized for its neuroprotective and anti-inflammatory properties.[3][4][5] While it is shipped as a non-hazardous chemical, proper handling is crucial due to its biological activity.[2]

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Chemical Properties	Data
Molecular Formula	$C_{17}H_{19}ClN_2O_4S$[1][4][5]
Molecular Weight	382.86 g/mol [1][4][5]
CAS Number	1638611-48-9[1][4]
Appearance	Solid powder[1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year[4]

Recommended Personal Protective Equipment (PPE) for **JC124**

Given that **JC124** is a powdered solid, the primary routes of exposure are inhalation and skin contact. The following PPE is mandatory to mitigate these risks.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Powder-free, disposable	Prevents skin contact and absorption. Double-gloving is recommended when handling larger quantities.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-rated	Protects eyes from airborne powder particles.
Body Protection	Laboratory Coat	Fully buttoned, long-sleeved	Shields skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or equivalent	NIOSH-approved	Recommended when weighing or transferring powder to prevent inhalation.

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Operational Plan: Safe Handling of JC124

Adherence to a strict operational workflow minimizes exposure and prevents cross-contamination.

Experimental Workflow for Handling JC124

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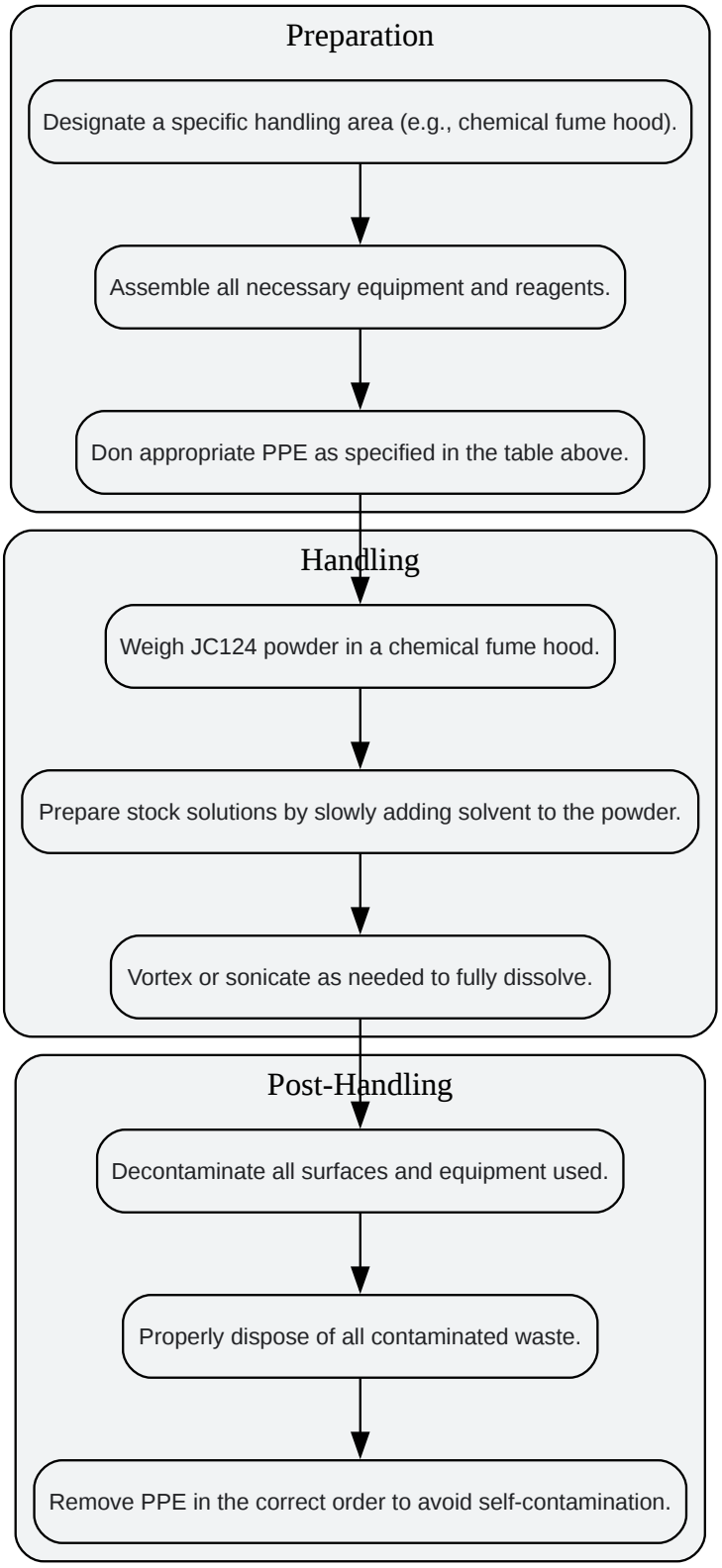

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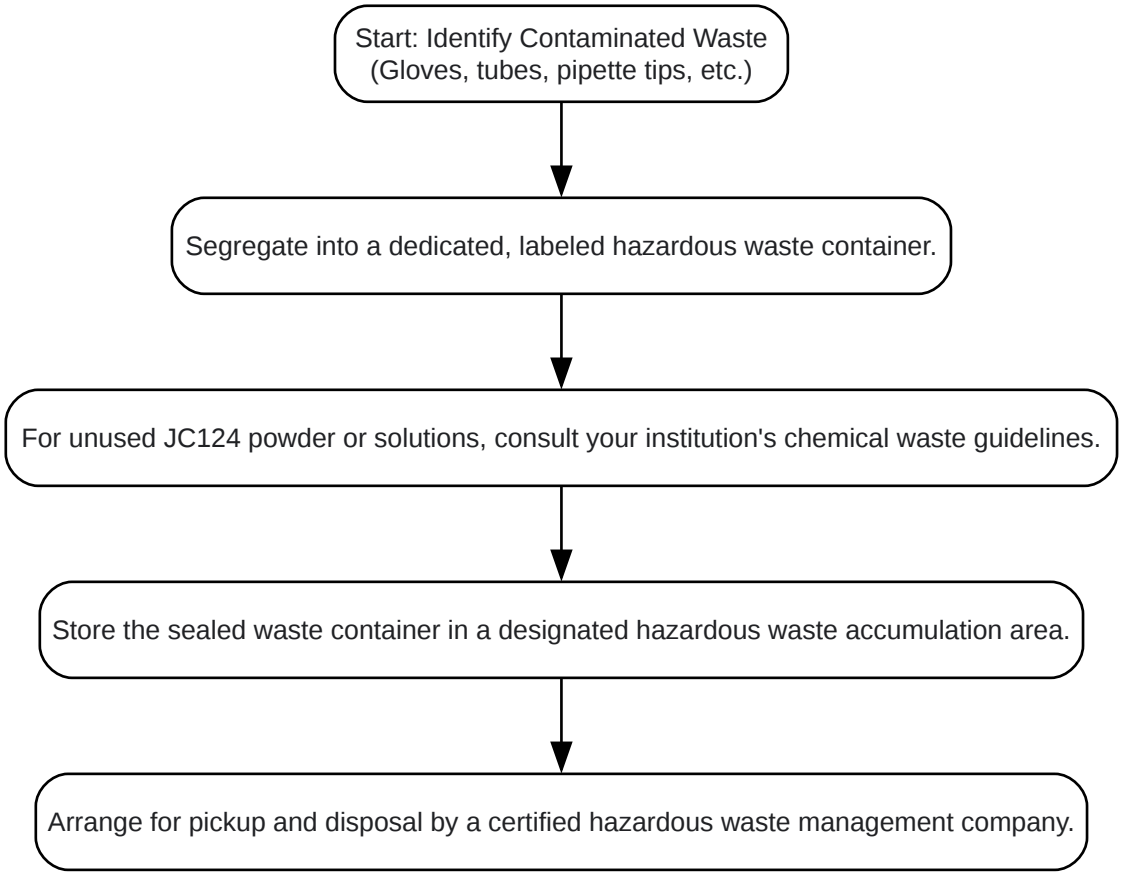
Caption: Workflow for the safe handling of **JC124**, from preparation to post-handling procedures.

Disposal Plan: Contaminated Materials and Unused JC124

Proper disposal of **JC124** and associated materials is critical to prevent environmental contamination and accidental exposure.

Disposal Protocol for JC124-Contaminated Waste



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Caption: Step-by-step disposal plan for materials contaminated with **JC124**.

By implementing these safety protocols, researchers can confidently handle **JC124** while minimizing risks and ensuring a secure laboratory environment. Your commitment to safety is paramount to the success of your research and the well-being of your team.

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